

Application Notes and Protocols for Dioctadecyl Phthalate as a Plasticizer in PVC

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Compound of Interest

Compound Name: Dioctadecyl phthalate

Cat. No.: B085369

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Introduction

Dioctadecyl phthalate (DODP) is a high molecular weight ortho-phthalate ester utilized as a plasticizer for polyvinyl chloride (PVC). Its long aliphatic chains enhance its permanence within the polymer matrix, suggesting lower migration and volatility compared to lower molecular weight phthalates like dioctyl phthalate (DOP). These characteristics make DODP a candidate for applications requiring long-term flexibility, durability, and reduced plasticizer leaching.^{[1][2]} This document provides detailed application notes and experimental protocols for evaluating the efficacy of DODP as a plasticizer in PVC formulations.

Note on Data Availability: Publicly available quantitative performance data specifically for **dioctadecyl phthalate** in PVC is limited. The data presented in the following tables are representative values for high-molecular-weight phthalate plasticizers and should be considered illustrative of expected performance. Researchers are encouraged to generate specific data for their formulations using the protocols provided.

Application and Performance Characteristics

DODP is primarily used to increase the flexibility and durability of PVC products.^[1] By embedding itself between the PVC polymer chains, DODP reduces intermolecular forces, thereby lowering the glass transition temperature (T_g) and imparting a softer, more pliable nature to the otherwise rigid polymer.^{[3][4]}

Key Performance Attributes:

- **Plasticizing Efficiency:** Refers to the concentration of plasticizer required to achieve a desired level of flexibility. While specific data for DODP is scarce, higher molecular weight phthalates may require slightly higher concentrations to achieve the same softness as DOP.
- **Permanence:** High molecular weight and long alkyl chains generally correlate with lower volatility and reduced migration, leading to better permanence of the plasticizer within the PVC matrix.^[1]
- **Thermal Stability:** The incorporation of plasticizers affects the thermal degradation profile of PVC. The stability of the plasticizer itself at processing temperatures is also a critical factor.
- **Mechanical Properties:** The addition of DODP will alter the tensile strength, elongation at break, and hardness of the PVC material.

Quantitative Data on Plasticizer Performance in PVC

The following tables summarize typical quantitative data for high-molecular-weight phthalate plasticizers in PVC. These values are intended to serve as a benchmark for the evaluation of DODP.

Table 1: Mechanical Properties of Plasticized PVC

Plasticizer Concentration (phr*)	Tensile Strength (MPa)	Elongation at Break (%)	Shore A Hardness
40	20 - 25	250 - 300	85 - 90
50	18 - 22	300 - 350	80 - 85
60	15 - 20	350 - 400	75 - 80

*phr: parts per hundred resin

Table 2: Thermal Properties of Plasticized PVC

Plasticizer Concentration (phr)	Onset of Degradation (°C) (TGA, N2 atmosphere)	Temperature at 10% Weight Loss (°C)
40	220 - 240	260 - 280
50	215 - 235	255 - 275
60	210 - 230	250 - 270

Table 3: Migration Resistance of Plasticized PVC

Plasticizer Concentration (phr)	Weight Loss (%) in Hexane (24h, 25°C)	Weight Loss (%) in Olive Oil (10 days, 60°C)
50	1.0 - 2.5	0.5 - 1.5

Experimental Protocols

Preparation of Plasticized PVC Samples

Objective: To prepare standardized PVC sheets with varying concentrations of **dioctadecyl phthalate** for subsequent testing.

Materials:

- PVC resin (e.g., K-value 67)
- **Dioctadecyl phthalate** (DODP)
- Thermal stabilizer (e.g., Ba/Zn or Ca/Zn stearate)
- Lubricant (e.g., stearic acid)
- Two-roll mill
- Hydraulic press with heating and cooling capabilities
- Molds for preparing sheets of desired thickness

Procedure:

- **Formulation:** Prepare formulations with varying concentrations of DODP (e.g., 40, 50, 60 phr). A typical formulation might be: 100 parts PVC resin, X parts DODP, 2 parts thermal stabilizer, and 0.5 parts lubricant.
- **Dry Blending:** Thoroughly mix the dry components in a high-speed mixer until a homogeneous powder blend is obtained.
- **Milling:** Transfer the dry blend to a two-roll mill preheated to 150-160°C. Mill the compound for 5-10 minutes until a uniform, molten sheet is formed.
- **Molding:** Place the milled sheet into a mold of the desired dimensions. Press the material in a hydraulic press at 170-180°C for 5-10 minutes under a pressure of 10-15 MPa.
- **Cooling:** Cool the mold under pressure to approximately 40°C before removing the PVC sheet.
- **Conditioning:** Condition the prepared sheets at $23 \pm 2^\circ\text{C}$ and $50 \pm 5\%$ relative humidity for at least 24 hours before testing.

Evaluation of Mechanical Properties

Objective: To determine the effect of DODP concentration on the tensile strength, elongation at break, and hardness of PVC.

Apparatus:

- Universal Testing Machine (UTM)
- Shore A Durometer

Protocols:

- **Tensile Testing (ASTM D638):**
 - Cut dumbbell-shaped specimens from the conditioned PVC sheets.

- Measure the thickness and width of the narrow section of each specimen.
- Mount the specimen in the grips of the UTM.
- Apply a tensile load at a constant crosshead speed (e.g., 50 mm/min) until the specimen fractures.
- Record the maximum load and the elongation at the point of fracture.
- Calculate tensile strength and elongation at break.
- Hardness Testing (ASTM D2240):
 - Place the conditioned PVC sheet on a hard, flat surface.
 - Press the Shore A durometer indenter firmly and quickly onto the surface of the material.
 - Read the hardness value within 1-2 seconds of firm contact.
 - Take at least five readings at different locations on the sample and calculate the average.

Evaluation of Thermal Stability

Objective: To assess the effect of DODP on the thermal degradation of PVC using thermogravimetric analysis (TGA).

Apparatus:

- Thermogravimetric Analyzer (TGA)

Protocol (ASTM E1131):

- Cut a small, representative sample (5-10 mg) from the conditioned PVC sheet.
- Place the sample in the TGA sample pan.
- Heat the sample from room temperature to 600°C at a constant heating rate (e.g., 10°C/min) under a nitrogen atmosphere.

- Record the sample weight as a function of temperature.
- Determine the onset of degradation temperature and the temperature at different percentages of weight loss (e.g., 5%, 10%, 50%).

Evaluation of Plasticizer Migration

Objective: To quantify the migration of DODP from the PVC matrix into a liquid medium.

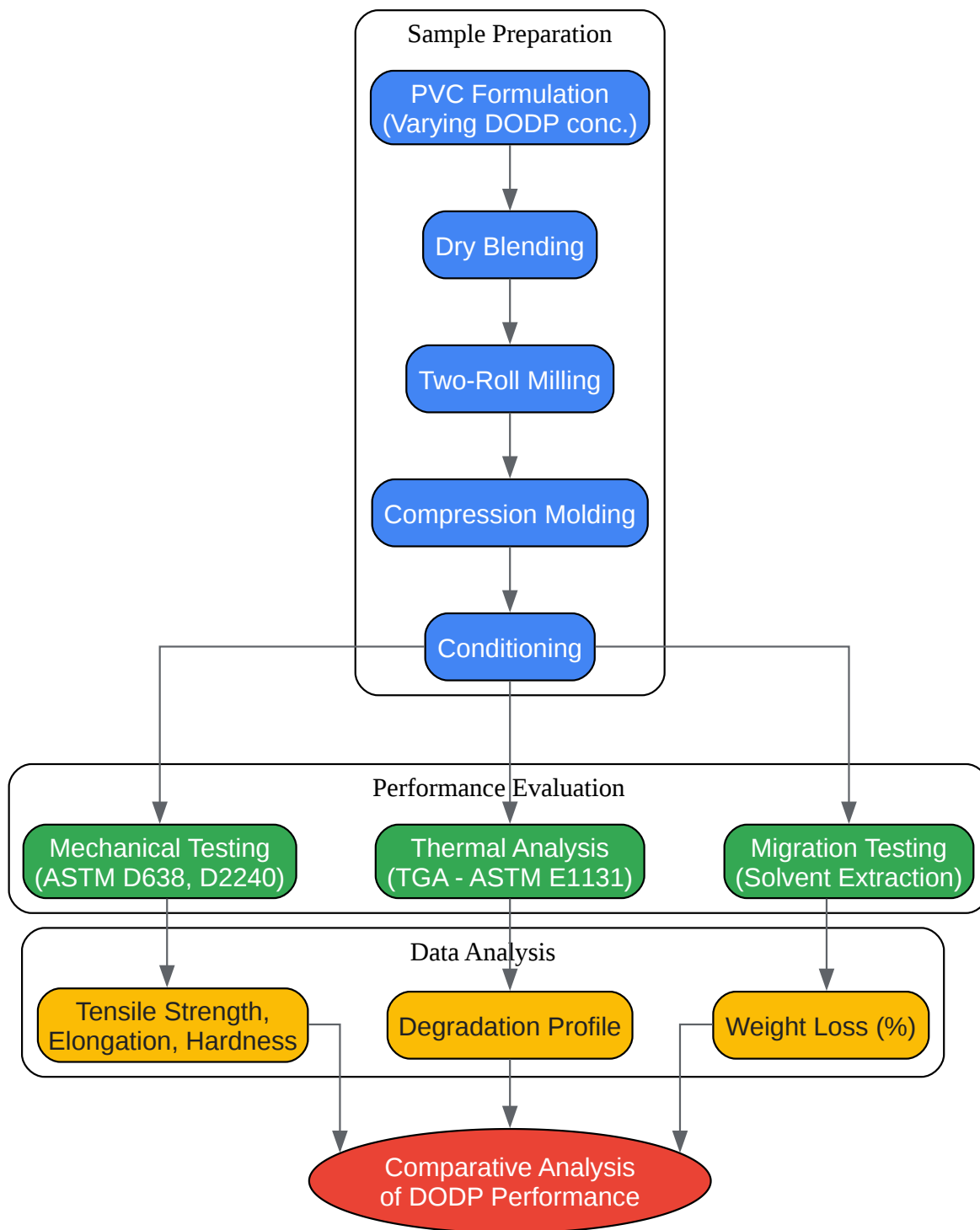
Apparatus:

- Analytical balance
- Constant temperature oven or water bath
- Beakers or flasks
- Extraction solvent (e.g., n-hexane, olive oil)

Protocol (Solvent Extraction Method based on ASTM D1239):

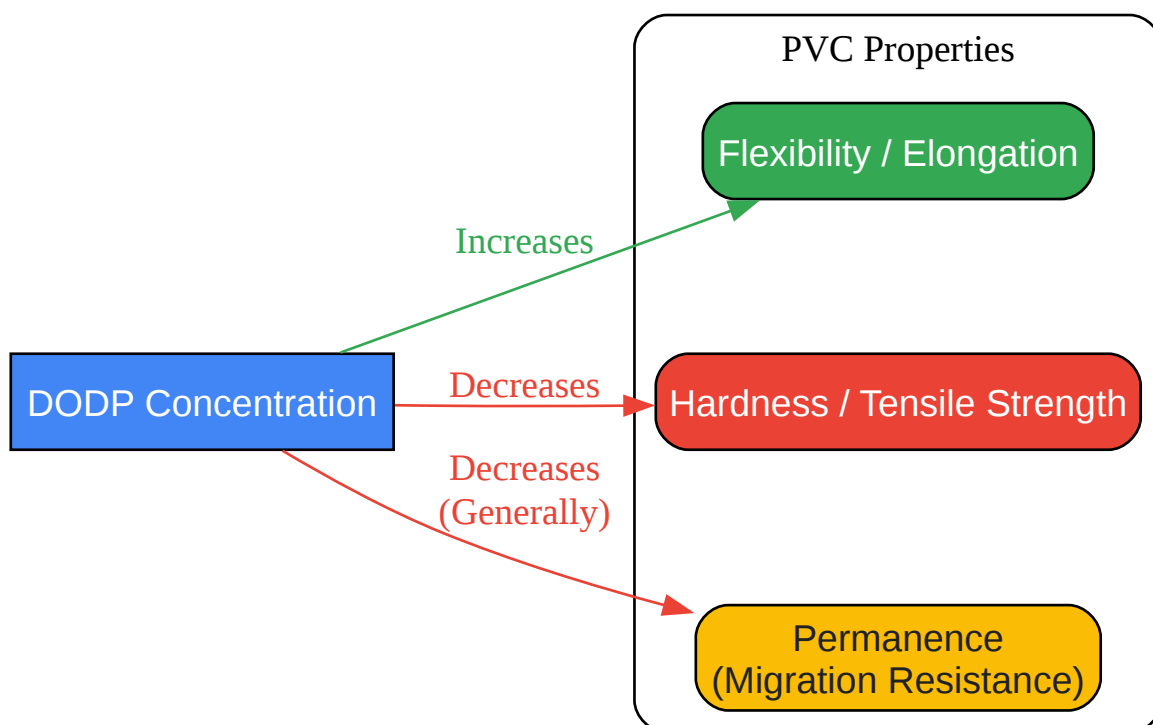
- Cut precisely dimensioned samples (e.g., 50 mm x 50 mm) from the conditioned PVC sheets and weigh them accurately (W1).
- Immerse the samples in a specified volume of the extraction solvent in a sealed container.
- Store the container at a constant temperature for a defined period (e.g., 24 hours at 25°C for n-hexane, or 10 days at 60°C for olive oil).
- After the specified time, remove the samples from the solvent, gently wipe off excess solvent with a lint-free cloth, and allow them to air-dry for a short period.
- Weigh the samples again (W2).
- Calculate the percentage of weight loss due to plasticizer migration: $\text{Weight Loss (\%)} = [(W1 - W2) / W1] * 100$.

Visualizations



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Caption: Workflow for the evaluation of DODP as a PVC plasticizer.



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Caption: Effect of DODP concentration on key PVC properties.

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